

Essential Safety and Disposal Procedures for T-98475

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Compound of Interest

Compound Name: T-98475

Cat. No.: B1682580

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper handling and disposal of **T-98475**, a potent, orally active, non-peptide luteinizing hormone-releasing hormone (LHRH) receptor antagonist. Adherence to these guidelines is essential for ensuring laboratory safety and environmental compliance.

Chemical and Physical Properties of T-98475

T-98475 is a research-grade chemical compound and should be handled with appropriate care.

[1][2] Below is a summary of its key quantitative data:

Property	Value
Synonyms	Compound 26d
Molecular Formula	C ₃₇ H ₃₇ F ₂ N ₃ O ₄ S
Molecular Weight	657.77 g/mol
CAS Number	199119-18-1
Purity	≥98% (HPLC)
IC ₅₀ (human GnRH receptor)	0.2 nM
IC ₅₀ (monkey GnRH receptor)	4.0 nM
IC ₅₀ (rat GnRH receptor)	60 nM
IC ₅₀ (in vitro LH release)	100 nM

Proper Disposal Procedures for T-98475

As a research chemical with potent biological activity, **T-98475** must be disposed of as hazardous chemical waste. The following step-by-step guide outlines the proper disposal protocol.

Step 1: Waste Identification and Segregation

- **Treat as Hazardous Waste:** All unused **T-98475**, contaminated materials, and empty containers should be treated as hazardous waste.
- **Segregate Waste Streams:** Do not mix **T-98475** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office. Keep it separate from non-hazardous trash and sharps.

Step 2: Containerization

- **Use Appropriate Containers:** Collect **T-98475** waste in a designated, leak-proof, and chemically compatible container. The container must have a secure screw-on cap.

- **Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**T-98475**"), and a list of all contents. Do not use abbreviations.
- **Keep Containers Closed:** Waste containers must be kept closed at all times, except when adding waste.

Step 3: Storage

- **Accumulation Site:** Store the waste container at or near the point of generation in a designated satellite accumulation area.
- **Secondary Containment:** It is best practice to store the primary waste container within a larger, chemically resistant secondary container to prevent spills.

Step 4: Disposal Request and Pickup

- **Contact EHS:** When the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup. Do not dispose of **T-98475** down the drain or in regular trash.
- **Follow Institutional Procedures:** Adhere to your institution's specific procedures for waste pickup requests. This may involve filling out an online form or a physical tag for the waste container.

Step 5: Decontamination of Empty Containers and Glassware

- **Triple Rinsing:** Empty containers that held **T-98475** should be triple-rinsed with a suitable solvent.
- **Collect Rinsate:** The solvent rinsate must be collected and disposed of as hazardous waste.
- **Disposal of Rinsed Containers:** After triple rinsing, the defaced, empty container may be disposed of in the regular trash, in accordance with institutional policies. Contaminated labware and glassware should also be decontaminated or disposed of as hazardous waste.

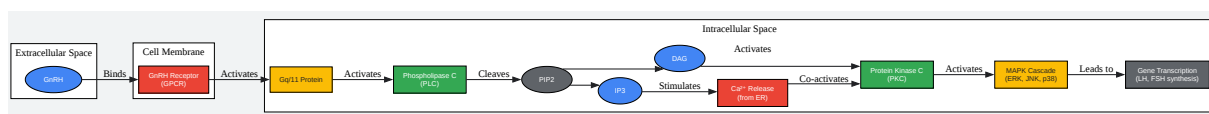
Experimental Protocols

Detailed experimental protocols for the use of **T-98475** can be found in the following publication:

- Imada, T., et al. (2006). Design, synthesis, and structure-activity relationships of thieno[2,3-b]pyridin-4-one derivatives as a novel class of potent, orally active, non-peptide luteinizing hormone-releasing hormone receptor antagonists. *Journal of Medicinal Chemistry*, 49(13), 3809-3825.[2]

GnRH Receptor Signaling Pathway

T-98475 acts as an antagonist to the Gonadotropin-Releasing Hormone (GnRH) receptor, also known as the LHRH receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon activation by GnRH, initiates a signaling cascade that leads to the synthesis and release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH).[3][4][5][6]



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Caption: GnRH receptor signaling pathway.

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References

- 1. T 98475 | CAS 199119-18-1 | T98475 | Tocris Bioscience [tocris.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. Reproduction - GnRH signaling Pathway Map - PrimePCR | Life Science | Bio-Rad [commerce.bio-rad.com]
- 5. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 6. KEGG PATHWAY: map04912 [genome.jp]
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